

spin and parity of the Polonium-217 ground state

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Compound of Interest

Compound Name: Polonium-217

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Theoretical Framework: The Nuclear Shell Model

The spin and parity of a nuclear state are fundamental quantum mechanical properties that are critical to understanding nuclear structure and decay processes. The primary theoretical framework for predicting these properties is the nuclear shell model[1][2][3]. Analogous to the electron shell model in atomic physics, the nuclear shell model describes nucleons (protons and neutrons) occupying quantized energy levels, or shells.

Nuclei with specific numbers of protons or neutrons, known as "magic numbers" (2, 8, 20, 28, 50, 82, 126), exhibit exceptional stability due to filled nuclear shells[1][3]. For nuclei with an odd mass number (odd-A nuclei), such as ^{217}Po , the spin and parity of the ground state are determined by the properties of the last unpaired nucleon[4][5].

Shell Model Prediction for Polonium-217

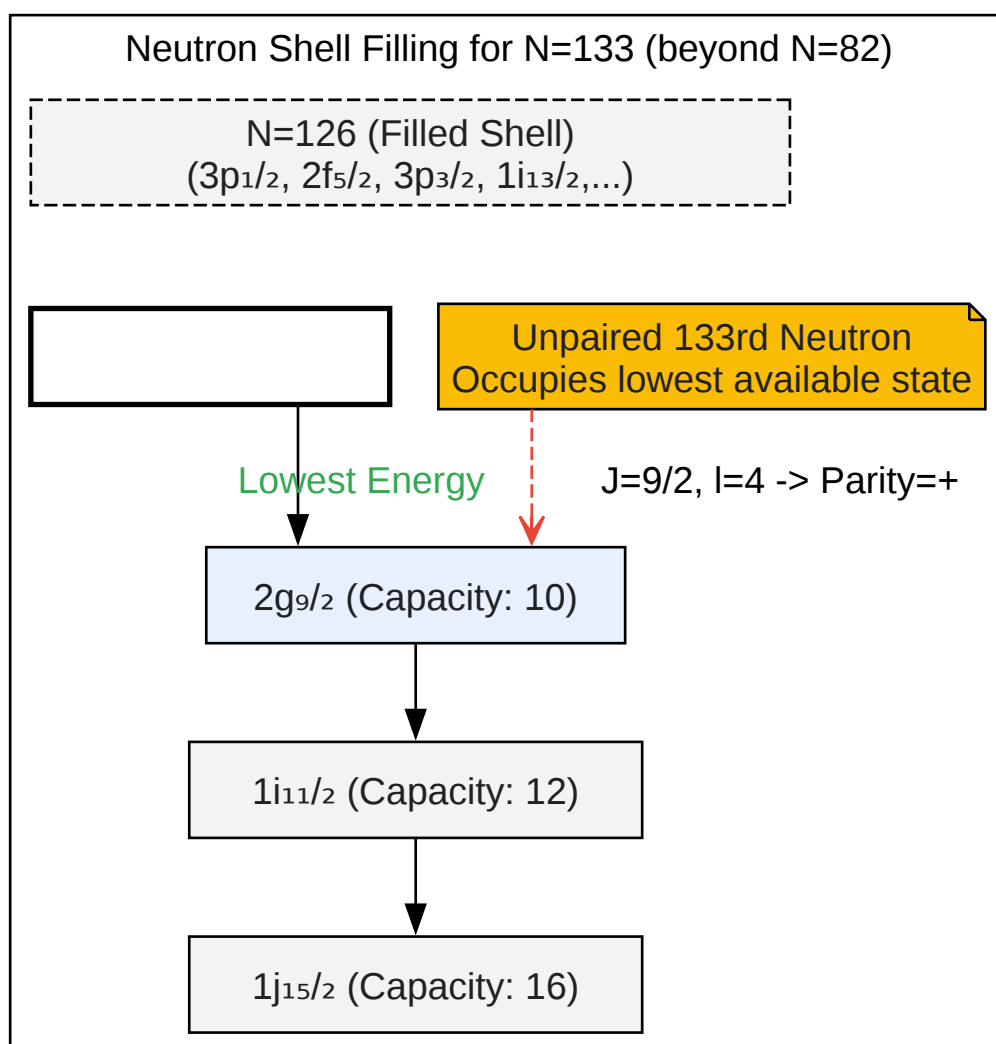
Polonium-217 has 84 protons (an even number) and 133 neutrons (an odd number). The 84 protons form a closed-shell configuration, meaning their net contribution to the total angular momentum is zero, and their combined parity is positive[5]. Therefore, the spin and parity of the ^{217}Po ground state are determined solely by the 133rd neutron.

The neutron magic number preceding $N=133$ is 126. The 133rd neutron, therefore, occupies an orbital in the next available shell. The available single-particle orbitals above the $N=126$ shell closure are, in approximate order of increasing energy: $2g_{9/2}$, $1i_{11/2}$, $1j_{15/2}$, $3d_{5/2}$, etc.[4].

According to the shell model, the unpaired 133rd neutron will occupy the lowest energy available orbital, which is the $2g_{9/2}$ orbital.

- Spin (J): The total angular momentum (spin) of the nucleon in this orbital is $j = 9/2$.
- Parity (π): The parity is determined by the orbital angular momentum quantum number (l) of the nucleon, according to the relation $\pi = (-1)^l$. For a 'g' orbital, $l=4$. Therefore, the parity is $\pi = (-1)^4 = +1$ (positive).

Thus, the nuclear shell model predicts a ground state spin and parity of $9/2^+$ for **Polonium-217**.



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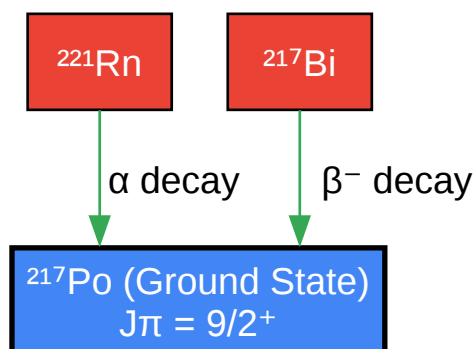
Figure 1: Shell model diagram for the 133rd neutron in ^{217}Po .

Experimental Determination

The spin and parity of the ^{217}Po ground state have been determined experimentally through decay spectroscopy. ^{217}Po is a short-lived isotope and is typically produced via the decay of parent nuclei. The primary production pathways are the alpha (α) decay of Radon-221 (^{221}Rn) and the beta-minus (β^-) decay of Bismuth-217 (^{217}Bi)[6][7][8][9].

Decay Pathways to Polonium-217

- Alpha Decay of ^{221}Rn : The decay of ^{221}Rn ($T_{1/2} \approx 25$ min) populates excited states and the ground state of ^{217}Po [6][7]. Studying the energies and angular correlations of the emitted alpha particles and subsequent gamma rays (α - γ coincidence spectroscopy) provides information on the energy levels and their quantum properties in the daughter nucleus, ^{217}Po .
- Beta Decay of ^{217}Bi : The newly discovered isotope ^{217}Bi ($T_{1/2} \approx 98.5$ s) decays via β^- emission to states in ^{217}Po [7][10]. Analysis of the beta spectrum and coincident gamma rays allows for the construction of a level scheme for ^{217}Po and the assignment of spin and parity based on decay selection rules.



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Figure 2: Primary decay pathways populating the ^{217}Po ground state.

Analysis of ^{217}Po Alpha Decay

Further evidence for the ground state spin and parity comes from the alpha decay of ^{217}Po itself to the ground state of Lead-213 (^{213}Pb). The alpha decay hindrance factor (HF) for this transition was found to be approximately 1.3[6]. A hindrance factor close to unity indicates that the initial and final nuclear states have very similar configurations (an unhindered or "favored"

transition). This strongly suggests that the unpaired neutron in ^{217}Po (in a $g_{9/2}$) orbital is transferred to the same orbital in ^{213}Pb , implying a $g_{9/2} \rightarrow g_{9/2}$ transition[6]. This provides strong experimental support for the $9/2^+$ assignment for the ^{217}Po ground state.

Summary of Quantitative Data

The nuclear properties of the **Polonium-217** ground state, as determined from various experimental measurements and supported by theoretical calculations, are summarized below.

Property	Value	Method/Basis	Reference(s)
Spin (J)	9/2	Experimental (Decay Studies)	[11]
Parity (π)	+ (Positive)	Experimental (Decay Studies)	[11]
$J\pi$	$9/2^+$	Shell Model Prediction	[6][12]
Half-life ($T_{1/2}$)	1.53(5) s	Experimental	[7][9]
Decay Modes	α (~100%), β^- (~0.001%)	Experimental	[9]
Parent Nuclides	^{221}Rn (α decay), ^{217}Bi (β^- decay)	Experimental	[9]

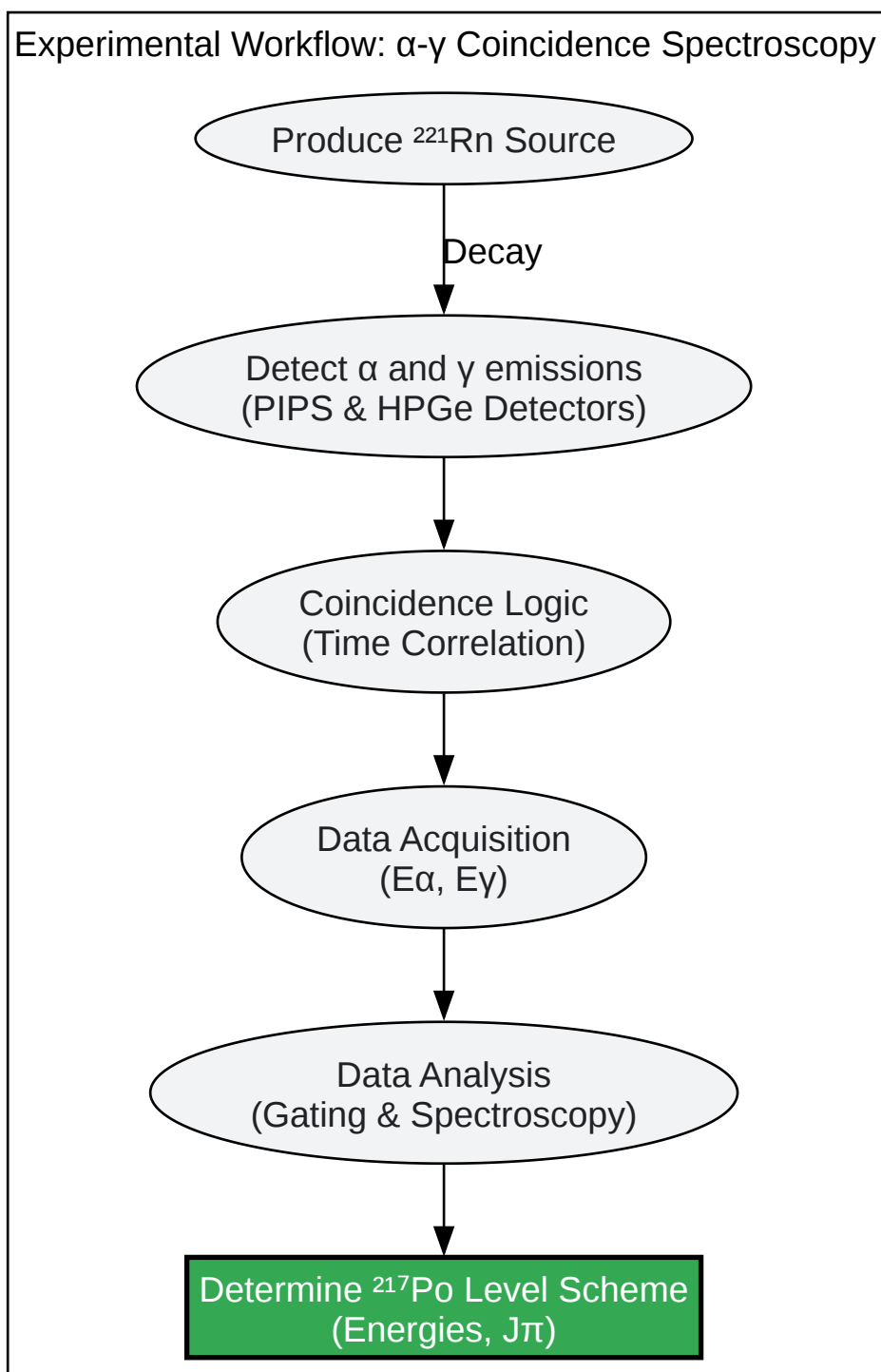
Detailed Experimental Protocol: Alpha-Gamma Coincidence Spectroscopy

A key technique for determining the level structure, and thus the ground state properties, of a nucleus like ^{217}Po is coincidence spectroscopy. This method involves the simultaneous detection of two or more types of radiation emitted during a decay sequence.

Objective: To establish the energy level scheme of ^{217}Po by measuring the energies of alpha particles from ^{221}Rn decay and the coincident gamma rays emitted from the de-excitation of ^{217}Po .

Methodology:

- **Source Production:** A source of ^{221}Rn is produced, often as a recoil product from the decay of a heavier parent in a long decay chain (e.g., from a Thorium source). The ^{221}Rn atoms are collected on a foil placed in front of a detector setup.
- **Detector Setup:** A typical setup consists of:
 - An alpha particle detector (e.g., a Passivated Implanted Planar Silicon - PIPS detector) positioned close to the source foil to detect the alpha particles from the decay of ^{221}Rn . This detector provides precise energy information for the alpha particles.
 - A gamma-ray detector (e.g., a High-Purity Germanium - HPGe detector) placed at a specific angle relative to the alpha detector. This detector measures the energy of the gamma rays emitted as the excited ^{217}Po nucleus decays to its ground state.
- **Coincidence Electronics:** The signals from both detectors are processed by fast timing electronics. A coincidence unit is used to record events only when an alpha particle and a gamma ray are detected within a very short time window (nanoseconds). This ensures that the detected gamma ray is directly associated with the specific alpha decay event.
- **Data Acquisition:** For each coincidence event, the energies of both the alpha particle (E_α) and the gamma ray (E_γ) are recorded. This creates a two-dimensional spectrum (E_α vs. E_γ).
- **Analysis:**
 - By gating on a specific alpha peak (corresponding to decay to a particular excited state in ^{217}Po), one can obtain a clean spectrum of the gamma rays that de-excite that state.
 - The energy of an excited state (E^*) is determined by the difference in the Q-value of the decay and the kinetic energy of the alpha particle that populates it.
 - The analysis of gamma-ray energies and intensities, combined with angular correlation measurements (by using multiple gamma detectors at different angles), allows for the determination of the spin and parity of the nuclear levels based on the multipolarity of the gamma transitions.



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Figure 3: Workflow for α - γ coincidence spectroscopy.

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